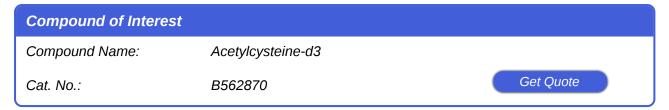


# An In-depth Technical Guide to the Safety and Handling of Acetylcysteine-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acetylcysteine-d3**, a deuterated analog of Acetylcysteine. The information presented is collated from various safety data sheets and toxicological reports for Acetylcysteine, which is considered a suitable surrogate for its deuterated counterpart in the context of safety and handling.

## **Chemical and Physical Properties**

**Acetylcysteine-d3** is a white crystalline powder with a slight odor. It is soluble in water and ethanol.[1]



Property	Value	Reference(s)
Molecular Formula	C5H6D3NO3S	[2]
Molecular Weight	166.21 g/mol	[2]
Appearance	White crystalline powder or crystals	
Melting Point	106 - 108 °C	
Solubility	Soluble in water and ethanol. [1]	
pH (1% solution)	2.0 - 2.8	[1]
log Pow (n-octanol/water)	-0.6 at 23 °C	

## **Toxicological Data**

The acute toxicity of Acetylcysteine has been evaluated by oral administration in animal models.

Parameter	Species	Route	Value	Reference(s)
LD50	Rat	Oral	5,050 mg/kg	[4]
LD50	Mouse	Oral	> 3000 mg/kg	[5]

#### Skin and Eye Irritation:

• Skin: Non-irritating.

• Eyes: Causes serious eye irritation.[4]

## **Experimental Protocols**

The toxicological data for Acetylcysteine are primarily derived from studies following standardized guidelines, such as those established by the Organisation for Economic Cooperation and Development (OECD).



### **Acute Oral Toxicity (as per OECD Guideline 423)**

The acute oral toxicity is determined by administering the substance to a group of fasted animals in a stepwise procedure. The starting dose is selected based on available information. Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly. A post-mortem examination is performed on all animals. The LD50 is calculated based on the number of animal deaths.

# Acute Dermal Irritation/Corrosion (as per OECD Guideline 404)

This test assesses the potential of a substance to cause local skin irritation or corrosion. A small amount of the test substance (0.5 g for solids) is applied to a shaved area of the skin of a single animal (typically a rabbit) and covered with a gauze patch.[6][7] The exposure period is typically 4 hours.[6] After exposure, the patch is removed, and the skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.[7] The severity of the skin reactions is scored. If no corrosive effect is observed, the test may be confirmed in additional animals.[6]

# Acute Eye Irritation/Corrosion (as per OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion. A single dose of the test substance is applied into the conjunctival sac of one eye of an animal (typically a rabbit).[8][9] The other eye serves as a control.[8][9] The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iris lesions, and conjunctival redness and swelling.[10] The severity of the lesions is scored to determine the irritation potential. The reversibility of any observed effects is also assessed over a period of 21 days.[8]

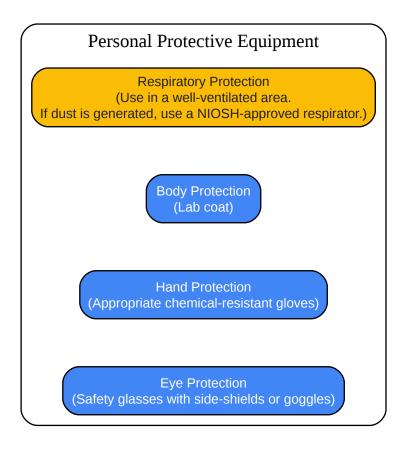
### **Handling and Storage**

Proper handling and storage procedures are crucial for maintaining the integrity of **Acetylcysteine-d3** and ensuring the safety of laboratory personnel.

### **Personal Protective Equipment (PPE)**



A comprehensive assessment of the risks should be conducted before handling **Acetylcysteine-d3** to determine the appropriate PPE.



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Recommended Personal Protective Equipment.

#### **Safe Handling Practices**

- Handle in a well-ventilated area to avoid dust formation and inhalation.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- · Do not eat, drink, or smoke in the laboratory.

## **Storage Conditions**

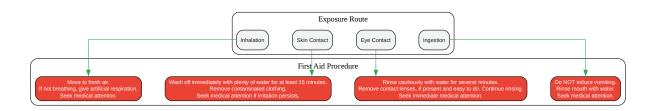
• Store in a tightly closed container.[11]



- Keep in a cool, dry place.
- Recommended storage temperature is between 2°C and 8°C.[11]

#### **First Aid Measures**

In the event of exposure, immediate and appropriate first aid is essential.



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First Aid Procedures for Exposure.

#### **Accidental Release Measures**

In case of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.
   Wear appropriate personal protective equipment (see Section 4.1).
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust. Clean the affected area thoroughly with water.

## **Disposal Considerations**



Dispose of waste material in accordance with local, state, and federal regulations. Do not dispose of down the drain.

This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive safety assessment and adherence to all applicable safety regulations and guidelines. Always consult the most current Safety Data Sheet (SDS) for **Acetylcysteine-d3** before use.

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